

Essential Safety and Operational Guide for Handling UBP 1112

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Compound of Interest

Compound Name: UBP 1112

Cat. No.: B1662276

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operational protocols, and disposal of **UBP 1112**.

This document provides critical safety and logistical information for the laboratory use of **UBP 1112**, a potent and selective antagonist for group III metabotropic glutamate receptors (mGluRs). Adherence to these guidelines is essential to ensure personal safety and maintain experimental integrity.

Chemical Identification and Properties

UBP 1112, also known as α -Methyl-3-methyl-4-phosphonophenylglycine, is a chemical compound utilized in neuroscience research to study the function of group III mGluRs.^[1]

Property	Value	Source
Chemical Name	α -Methyl-3-methyl-4-phosphonophenylglycine	Santa Cruz Biotechnology
CAS Number	339526-74-8	Santa Cruz Biotechnology[1]
Molecular Formula	C ₁₀ H ₁₄ NO ₅ P	Santa Cruz Biotechnology[1]
Molecular Weight	259.2 g/mol	Santa Cruz Biotechnology[1]
Purity	≥99%	Santa Cruz Biotechnology[1]
Solubility	Soluble to 100 mM in 1eq. NaOH	APExBIO

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **UBP 1112** to prevent exposure. The toxicological properties of **UBP 1112** have not been fully investigated, and it should be treated as a potentially hazardous substance.

PPE Category	Specification	Rationale
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact.
Eye Protection	Safety goggles or face shield	To protect eyes from splashes or dust.
Body Protection	Laboratory coat and other protective clothing	To prevent contamination of personal clothing.
Respiratory Protection	Use in a chemical fume hood. If not available, a NIOSH-approved respirator is necessary.	To avoid inhalation of dust or aerosols.

Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of the compound and ensure a safe laboratory environment.

Handling:

- **Engineering Controls:** Always handle **UBP 1112** in a well-ventilated area, preferably within a chemical fume hood.
- **Practices to Avoid:** Do not breathe dust. Avoid contact with eyes, skin, and clothing. Avoid prolonged or repeated exposure.
- **Hygiene:** Wash hands thoroughly after handling.

Storage:

- **Temperature:** Store at room temperature.
- **Container:** Keep the container tightly closed in a dry and well-ventilated place.

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures must be followed to mitigate any potential hazards.

Spill Response:

- **Evacuate:** Clear the area of all personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Use an inert material (e.g., sand, earth) to contain the spill.
- **Collect:** Carefully transfer the spilled material and containment substance into a sealed container for disposal.
- **Clean:** Wash the spill site after material pickup is complete.

Disposal:

- Dispose of **UBP 1112** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Experimental Protocol: Antagonism of Group III mGluRs in Hippocampal Slices

The following is a general protocol for utilizing **UBP 1112** as a group III mGluR antagonist in an in vitro setting, based on published research. Researchers should adapt this protocol to their specific experimental needs.

Objective: To investigate the effect of blocking group III mGluRs on synaptic transmission in rat hippocampal slices.

Materials:

- **UBP 1112**
- Artificial cerebrospinal fluid (aCSF)
- Rat hippocampal slices
- Electrophysiology recording setup

Procedure:

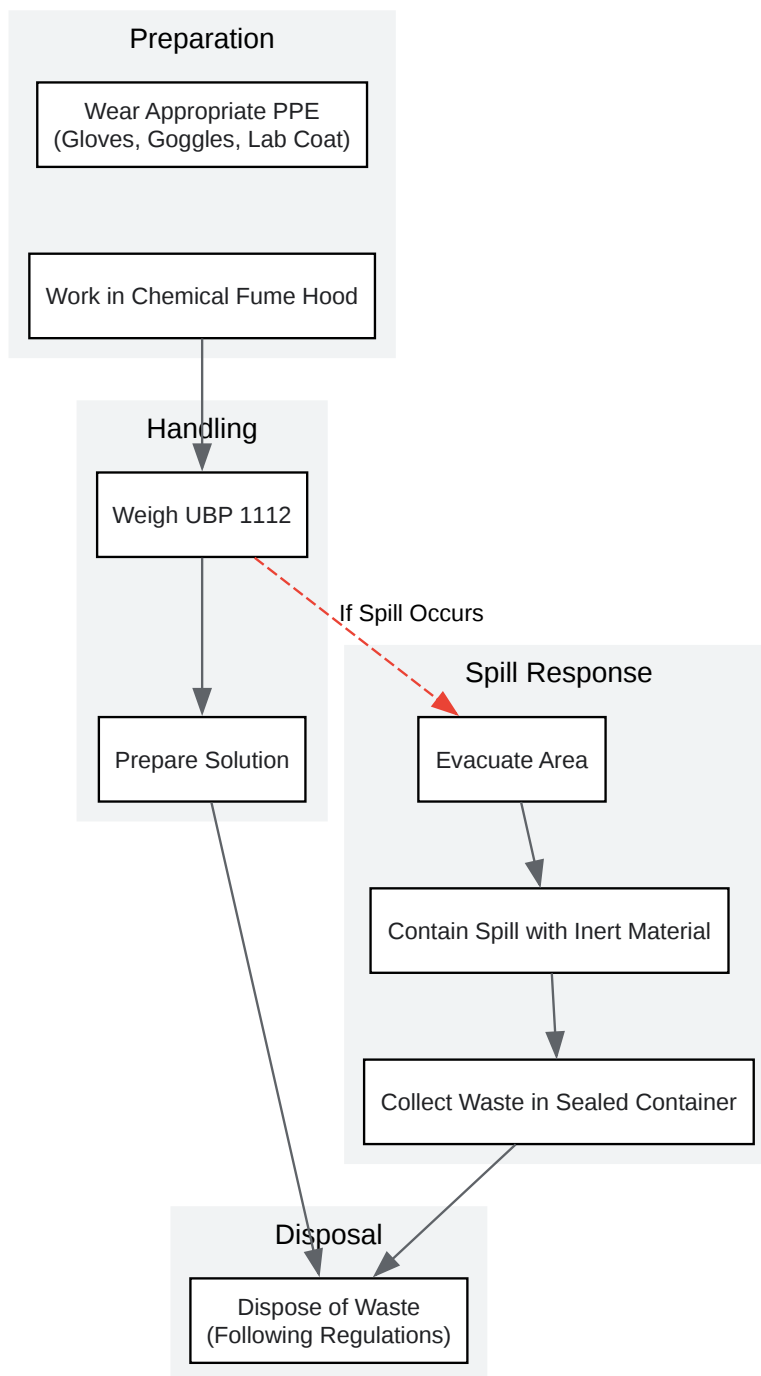
- **Prepare a stock solution of **UBP 1112**:** Due to its solubility, a stock solution can be prepared in a dilute NaOH solution and then further diluted in aCSF to the desired final concentration.
- **Establish a stable baseline recording:** Perfuse the hippocampal slices with standard aCSF and record baseline synaptic activity for a minimum of 30 minutes.
- **Bath apply **UBP 1112**:** Switch the perfusion to aCSF containing **UBP 1112** at the desired experimental concentration (e.g., 15 μ M).
- **Record experimental data:** Continue recording synaptic activity for the duration of the drug application (e.g., 1 hour).

- Washout: (Optional) Perfuse the slices with standard aCSF to observe any reversal of the effects of **UBP 1112**.

Visualized Information

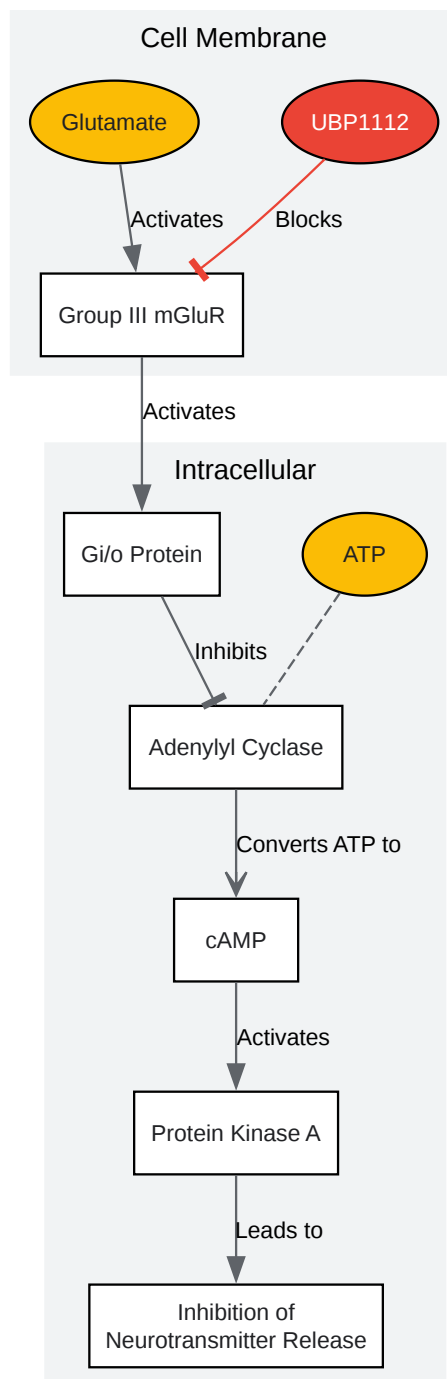
To further clarify the operational and biological context of **UBP 1112**, the following diagrams are provided.

UBP 1112 Handling and Disposal Workflow

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Caption: Workflow for the safe handling and disposal of **UBP 1112**.

Group III mGluR Signaling Pathway Antagonism by UBP 1112

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Caption: **UBP 1112** blocks the activation of the group III mGluR signaling pathway.

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References

- 1. scbt.com [scbt.com]
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